

An In-depth Technical Guide to 3-Amino-5-methylpyrazole

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Compound of Interest

Compound Name: 3-Amino-5-methylpyrazole

Cat. No.: B016524

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This technical guide provides a comprehensive overview of **3-Amino-5-methylpyrazole**, a heterocyclic amine of significant interest in pharmaceutical and chemical research. The document details its core physicochemical properties, experimental protocols for its synthesis, and its applications, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 3-Amino-5-methylpyrazole

3-Amino-5-methylpyrazole, also known as 5-methyl-1H-pyrazol-3-amine, is a versatile organic compound. Its molecular structure, featuring both amino and pyrazole functionalities, makes it a valuable building block in the synthesis of more complex molecules.

Physicochemical and Identification Data

The essential quantitative data for **3-Amino-5-methylpyrazole** are summarized in the table below. These properties are critical for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C4H7N3	[1][2][3][4][5]
Molecular Weight	97.12 g/mol	[1][2][3][4]
CAS Number	31230-17-8	[1][4][5]
Melting Point	45-47 °C	[1][6][7]
Boiling Point	213 °C at 14 mmHg	[1][2][6]
Flash Point	113 °C (closed cup)	[1][7]
Appearance	White or colorless to light orange/yellow powder or lump	[2][7]
Purity	≥ 96% (GC)	[2][8]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. The following section outlines a common protocol for the synthesis of **3-Amino-5-methylpyrazole**.

Synthesis of 3-Amino-5-methylpyrazole

A prevalent method for synthesizing **3-Amino-5-methylpyrazole** involves the reaction of a cyanoacetone salt with a hydrazinium salt, such as hydrazinium monohydrochloride.[1][6] This process is a cyclocondensation reaction.

Materials:

- Sodium cyanoacetone (NaCyA)
- Hydrazinium monohydrochloride (40% by weight aqueous solution)
- Toluene
- Ethanol

- Hydrochloric acid (concentrated, for pH adjustment if necessary)

Procedure:

- A 40% by weight aqueous solution of hydrazinium monohydrochloride (1.43 mol) is charged into a reaction vessel. The pH may be adjusted to between 1 and 2 by adding catalytic amounts of concentrated hydrochloric acid.[\[6\]](#)
- Equimolar amounts of sodium cyanoacetone are metered into the hydrazinium solution at 30-35 °C over a period of approximately 45 minutes to 2 hours.[\[1\]](#)[\[6\]](#)
- The reaction mixture is allowed to react for an additional 4.5 hours.[\[1\]](#)[\[6\]](#)
- Following the reaction period, 650 ml of toluene is added to the solution.[\[6\]](#)
- Water is removed from the reaction mixture via azeotropic distillation.[\[6\]](#)
- Upon cooling, an equal volume of ethanol is added to the viscous residue to precipitate sodium chloride.[\[1\]](#)[\[6\]](#)
- The sodium chloride precipitate is removed by filtration.[\[6\]](#)
- The filtrate, containing the product, is concentrated by removing the ethanol and toluene in vacuo.[\[1\]](#)[\[6\]](#)
- The crude product is then purified by vacuum distillation (e.g., at 2 mmHg, boiling point 128 °C) to yield pure **3-amino-5-methylpyrazole**.[\[1\]](#)[\[6\]](#)

Characterization and Applications Workflow

The logical workflow from synthesis to application for a chemical compound like **3-Amino-5-methylpyrazole** is critical. It involves synthesis, purification, rigorous characterization to confirm structure and purity, and finally, its use in various research and development applications.

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